A Comparative Guide to the Infrared Spectroscopy of 4-Bromofuran-3-Carbaldehyde

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Compound of Interest

Compound Name:	*4-bromofuran-3-carbaldehyde*
CAS No.:	*164513-46-6*
Cat. No.:	*B6262136*

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This guide provides an in-depth analysis of the characteristic infrared (IR) spectroscopy peaks for **4-bromofuran-3-carbaldehyde**. Designed for researchers, scientists, and professionals in drug development, this document will explore the vibrational modes of this molecule and offer a comparative perspective with related furan derivatives. By understanding the subtle shifts in absorption frequencies, researchers can gain valuable insights into the molecular structure and electronic effects of the substituents on the furan ring.

The Vibrational Landscape of Substituted Furans: An Introduction

Infrared spectroscopy is a powerful, non-destructive analytical technique that probes the vibrational modes of molecules. When a molecule is irradiated with infrared light, it absorbs energy at specific frequencies corresponding to its natural vibrational frequencies. These absorptions provide a unique "fingerprint" of the molecule, revealing the presence of specific functional groups and offering clues about its overall structure.

For a non-linear molecule like **4-bromofuran-3-carbaldehyde**, which is composed of 10 atoms, the theoretical number of fundamental vibrational modes is 24 (calculated as 3N-6,

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where N is the number of atoms).[1][2][3][4] These vibrations include stretching (changes in bond length) and bending (changes in bond angle) of the various chemical bonds within the molecule. The position, intensity, and shape of the absorption bands in an IR spectrum are influenced by factors such as bond strength, atomic mass, and the electronic environment of the functional groups.

Deciphering the Spectrum: Key Vibrational Modes of 4-Bromofuran-3-Carbaldehyde

The structure of **4-bromofuran-3-carbaldehyde** incorporates three key features that give rise to characteristic IR absorption bands: an aldehyde group, a furan ring, and a carbon-bromine bond. The interplay of these functional groups, particularly the electronic effects of the bromine atom and the aldehyde group on the aromatic furan ring, will influence the precise location of their respective vibrational frequencies.

The Carbonyl (C=O) Stretch: A Telltale Sign of the Aldehyde

The carbonyl group (C=O) of an aldehyde gives rise to one of the most intense and easily recognizable absorption bands in an IR spectrum.[5][6][7] For aldehydes, this stretching vibration typically appears in the region of 1740-1685 cm^{-1}.[8][9] The exact position is sensitive to the electronic environment. In **4-bromofuran-3-carbaldehyde**, the carbonyl group is conjugated with the furan ring's π-system. This conjugation delocalizes the π-electrons, slightly weakening the C=O double bond and shifting its stretching frequency to a lower wavenumber, generally in the range of 1710-1665 cm^{-1}.[5][10] The electron-withdrawing nature of the bromine atom at the 4-position is also expected to influence this frequency.[11][12]

Aldehydic C-H Stretch: A Distinctive Doublet

A key diagnostic feature for aldehydes is the stretching vibration of the hydrogen atom attached to the carbonyl carbon (C-H). This typically results in a pair of weak to medium intensity bands, often referred to as a "Fermi doublet," appearing in the range of 2830-2695 cm^{-1}.[8][13] One of these peaks is often observed around 2720 cm^{-1} and can be a clear indicator of an aldehyde, helping to distinguish it from a ketone.[8]

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Furan Ring Vibrations: A Complex Fingerprint

The furan ring exhibits several characteristic vibrational modes, including C-H stretching, C=C stretching, and ring breathing vibrations.

- Aromatic C-H Stretch: The stretching of the C-H bonds on the furan ring typically occurs at wavenumbers just above 3000 cm^{-1}, in the range of 3100-3000 cm^{-1}.[8][14]
- C=C Ring Stretching: The stretching vibrations of the carbon-carbon double bonds within the furan ring usually appear in the region of 1680-1450 cm^{-1}.
- C-O-C Stretching: The stretching of the C-O-C ether linkage within the furan ring gives rise to characteristic bands, often seen around 1220 cm^{-1} and 1025 cm^{-1}.[15]
- C-H Bending: Out-of-plane bending vibrations of the ring C-H bonds are also characteristic and appear in the fingerprint region, typically below 1000 cm^{-1}.[15]

The Carbon-Bromine (C-Br) Stretch

The stretching vibration of the C-Br bond is expected in the lower frequency region of the IR spectrum, typically between 700 and 500 cm^{-1}. This absorption is often of medium to strong intensity.

Comparative Analysis: The Influence of Substitution on Furan's IR Spectrum

To fully appreciate the spectral features of **4-bromofuran-3-carbaldehyde**, it is instructive to compare its expected spectrum with those of simpler, related molecules such as furan, furan-3-carbaldehyde, and 2-bromofuran.

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Functional Group/Vibration	Furan	Furan-3-Carbaldehyde	4-Bromofuran-3-Carbaldehyde (Expected)
Aldehydic C-H Stretch	N/A	~2820, ~2730 cm^{-1}	~2820, ~2730 cm^{-1}
Aromatic C-H Stretch	~3130 cm^{-1}	~3120 cm^{-1}	~3120 cm^{-1}
Carbonyl (C=O) Stretch	N/A	~1690 cm^{-1}	~1680 cm^{-1} (lowered by conjugation and Br)
Furan Ring C=C Stretch	~1580, ~1480 cm^{-1}	~1570, ~1470 cm^{-1}	~1560, ~1460 cm^{-1}
Furan Ring C-O-C Stretch	~1180, ~1015 cm^{-1}	~1170, ~1020 cm^{-1}	~1160, ~1025 cm^{-1}
C-Br Stretch	N/A	N/A	~650-550 cm^{-1}

Note: The values for **4-bromofuran-3-carbaldehyde** are predictive and may vary slightly based on experimental conditions.

The introduction of the aldehyde group in furan-3-carbaldehyde introduces the strong C=O and the characteristic aldehydic C-H stretching bands. Further substitution with a bromine atom in **4-bromofuran-3-carbaldehyde** is expected to cause subtle shifts in the ring vibration frequencies due to its mass and electronic effects. The electron-withdrawing nature of both the bromine and aldehyde substituents will likely lead to a slight decrease in the C=C ring stretching frequencies.

Experimental Protocol: Acquiring a High-Quality IR Spectrum

To obtain a reliable IR spectrum of **4-bromofuran-3-carbaldehyde**, the following protocol using an Attenuated Total Reflectance (ATR) FT-IR spectrometer is recommended. ATR is a convenient technique for analyzing solid or liquid samples with minimal preparation.

Step-by-Step Methodology

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- Instrument Preparation: Ensure the FT-IR spectrometer is powered on and has been allowed to stabilize.
- Background Scan: Clean the ATR crystal (typically diamond or germanium) with a suitable solvent (e.g., isopropanol) and allow it to dry completely. Record a background spectrum to account for atmospheric and instrumental interferences.
- Sample Application: Place a small amount of the **4-bromofuran-3-carbaldehyde** sample directly onto the ATR crystal. If it is a solid, apply sufficient pressure using the instrument's clamp to ensure good contact with the crystal.
- Sample Spectrum Acquisition: Collect the sample spectrum. The number of scans can be adjusted to improve the signal-to-noise ratio; 16 or 32 scans are typically sufficient.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Peak Identification: Analyze the spectrum to identify the characteristic absorption bands corresponding to the different functional groups in the molecule.

Visualizing the Vibrational Modes

The following diagram illustrates the key stretching and bending vibrations expected in the IR spectrum of **4-bromofuran-3-carbaldehyde**.

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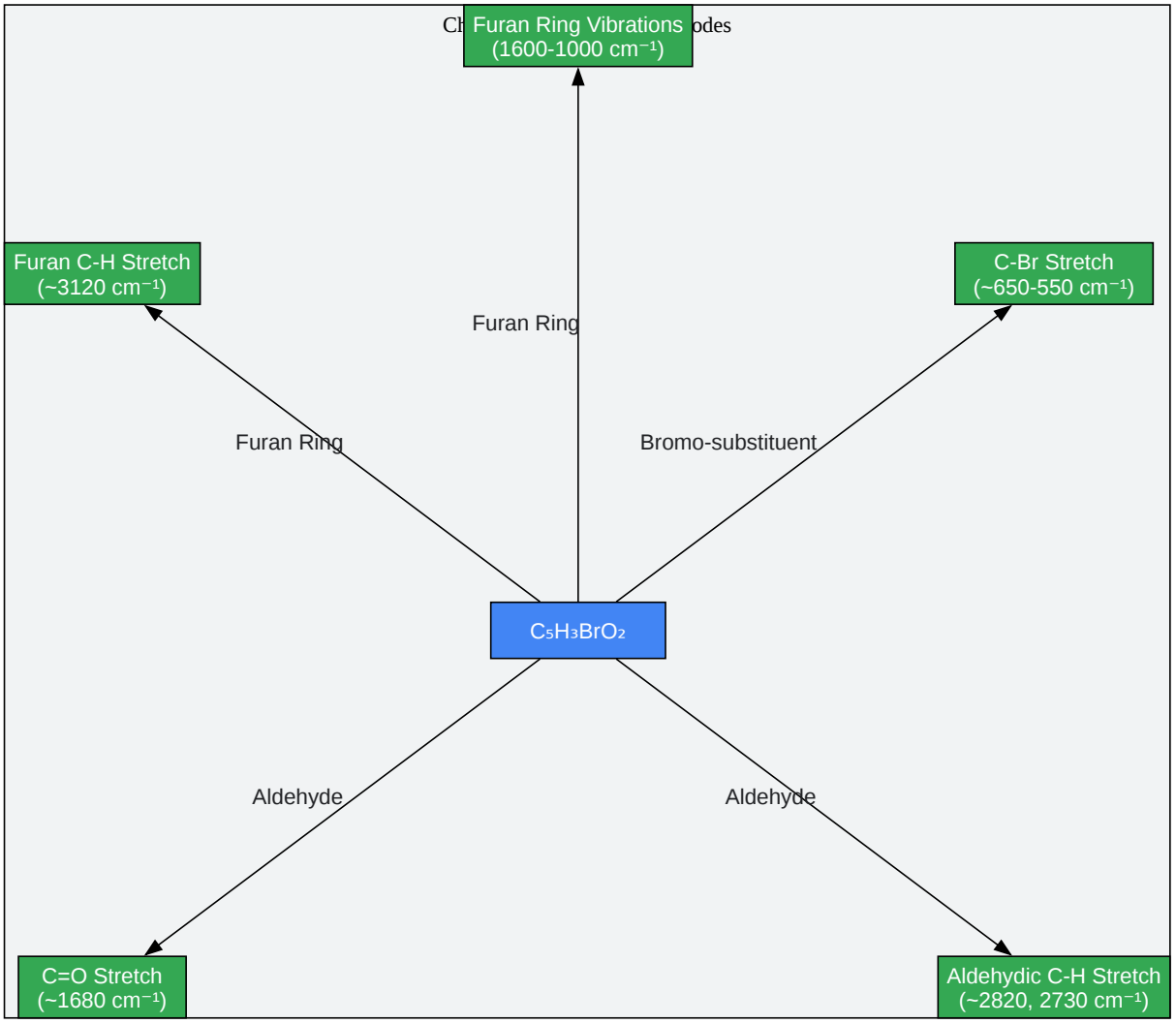

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Caption: Key vibrational modes of **4-bromofuran-3-carbaldehyde**.

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Conclusion

The infrared spectrum of **4-bromofuran-3-carbaldehyde** is characterized by a strong carbonyl absorption around 1680 cm^{-1}, a distinctive aldehydic C-H doublet near 2730 cm^{-1} and 2820 cm^{-1}, aromatic C-H stretches above 3000 cm^{-1}, and a C-Br stretch in the fingerprint region. A thorough analysis of these peaks, in comparison with related furan compounds, provides a robust method for structural confirmation and for understanding the electronic interplay of the substituents on the furan ring. This guide serves as a valuable resource for researchers utilizing IR spectroscopy in the synthesis and characterization of novel heterocyclic compounds.

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